

2-Thiopheneglyoxylic acid safety and handling precautions

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Compound of Interest

Compound Name: 2-Thiopheneglyoxylic acid

Cat. No.: B043174

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An In-depth Technical Guide to the Safety and Handling of 2-Thiopheneglyoxylic Acid

This document provides comprehensive safety and handling information for **2-Thiopheneglyoxylic acid**, intended for researchers, scientists, and professionals in drug development. The following sections detail the substance's hazards, proper handling procedures, emergency responses, and disposal guidelines.

Hazard Identification and Classification

2-Thiopheneglyoxylic acid is classified as a hazardous substance that poses significant risks upon exposure. The primary hazard is its corrosive nature, causing severe skin burns and eye damage.^[1]

Signal Word: Danger^{[1][2]}

Hazard Statements:

- H314: Causes severe skin burns and eye damage.^{[1][2]}

Precautionary Statements: The precautionary statements outline the necessary steps to minimize risk when handling this substance. Key statements include P280 for wearing protective equipment and various P3xx statements detailing first aid responses.^[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Thiopheneglyoxylic acid** is crucial for its safe handling and storage.

Property	Data	Source(s)
Synonyms	α -Oxo-2-thiopheneacetic acid, 1-Oxo-2-thiopheneacetic acid	[1][2]
Molecular Formula	C ₆ H ₄ O ₃ S	[1][2]
Molecular Weight	156.16 g/mol	[1][2]
Appearance	Data not available	
Melting Point	88-91 °C (lit.)	[2]
Boiling Point	Data not available	
Flash Point	Not applicable	[2]
Solubility	Data not available	
Vapor Pressure	No data available	[1]
Density / Specific Gravity	No data available	[1]

Toxicology Information

Detailed toxicological studies on **2-Thiopheneglyoxylic acid** are limited based on the available data. The primary known effect is severe corrosion.[1] The toxicological properties have not been fully investigated.[1] Ingestion is particularly dangerous as it can cause severe swelling and damage to delicate tissues, with a risk of perforation of the stomach or esophagus.[1]

Toxicity Type	Data	Source(s)
Acute Oral Toxicity	No data available	[1]
Acute Dermal Toxicity	No data available	[1]
Acute Inhalation Toxicity	No data available	[1]
Skin Corrosion/Irritation	Causes severe skin burns (Category 1B)	[1]
Serious Eye Damage/Irritation	Causes serious eye damage (Category 1)	[2]
Respiratory or Skin Sensitization	No data available	[1]
Carcinogenicity	No data available	
Aspiration Hazard	No data available	[1]

Note on Experimental Protocols: The cited Safety Data Sheets (SDS) do not provide detailed experimental methodologies for the determination of toxicological or physical hazard data. This information is typically found in comprehensive toxicological reports or original research publications which were not present in the search results.

Handling and Storage

Proper handling and storage procedures are essential to ensure safety.

4.1 Safe Handling

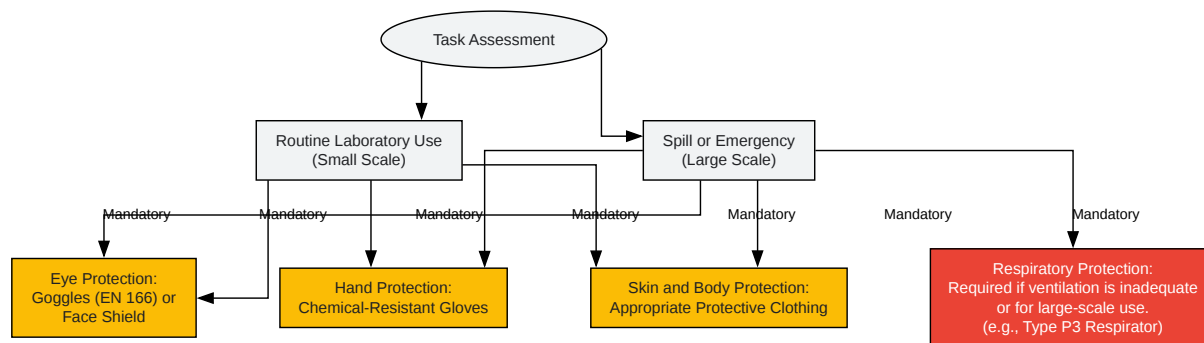
- Ventilation: Handle the product only in a closed system or with appropriate exhaust ventilation.[3] Ensure adequate ventilation, especially in confined areas.[1]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[3] Wash hands thoroughly after handling. Remove and wash contaminated clothing before re-use.[3]
- General Precautions: Do not get in eyes, on skin, or on clothing.[3] Avoid breathing dust, mist, vapors, or spray.[3]

4.2 Storage

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][4] Store in a corrosives area.[3]
- Incompatibilities: Keep away from strong oxidizing agents, strong bases, and strong acids.[5]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure.



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Caption: PPE selection workflow based on the task being performed.

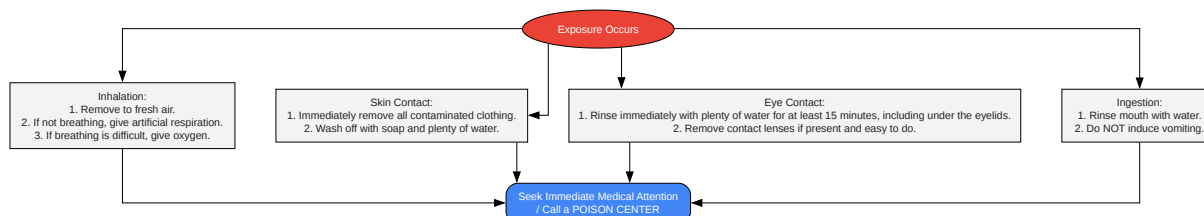
- Eye/Face Protection: Wear chemical safety goggles (conforming to EN 166) and/or a face shield.[1][2]
- Hand Protection: Wear protective gloves. The specific material (e.g., Butyl Rubber, Neoprene, Viton) should be selected based on the operation.[1][6]
- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1]

- Respiratory Protection: If ventilation is insufficient, wear suitable respiratory equipment.[1] Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149.[1] A type P3 (EN 143) respirator cartridge is recommended.[2]

Emergency Procedures

Immediate and appropriate action is vital in case of accidental exposure or release.

6.1 First Aid Measures



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Caption: Emergency first aid procedures for different routes of exposure.

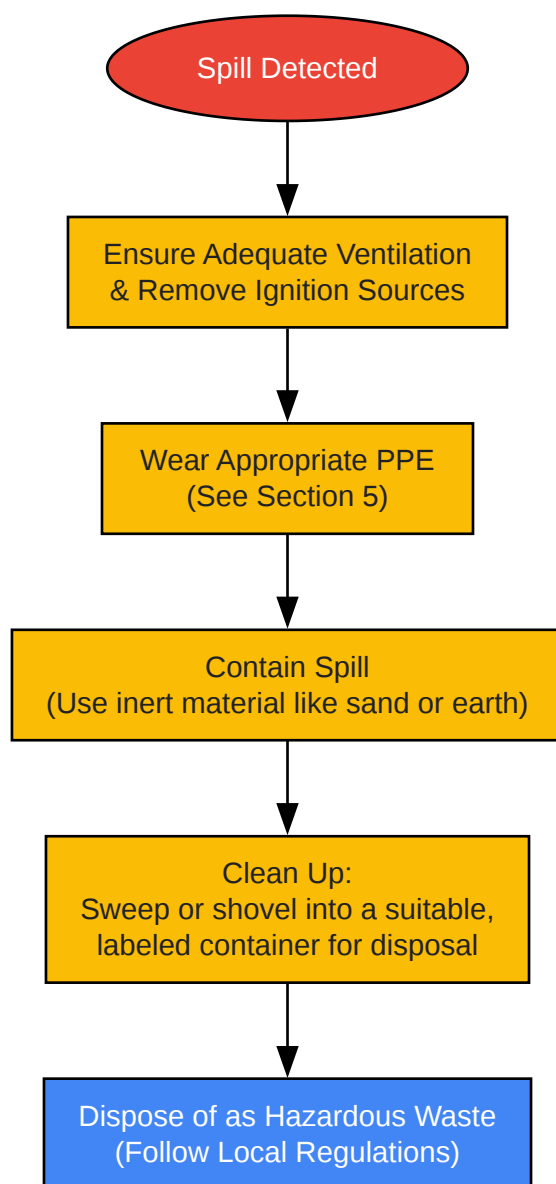
- General Advice: Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.[1]
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[1] Immediate medical attention is required.[1]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1] Immediate medical attention is required.[1]

- Inhalation: Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[1\]](#) Immediate medical attention is required.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse mouth and call a physician or poison control center immediately.[\[1\]](#)

6.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, or chemical foam.[\[1\]](#)
- Special Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and sulfur oxides.[\[1\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[\[1\]](#)

6.3 Accidental Release Measures



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Caption: Step-by-step workflow for responding to an accidental spill.

- Personal Precautions: Ensure adequate ventilation.[1] Evacuate unnecessary personnel and keep people away from and upwind of the spill.[7]
- Environmental Precautions: Prevent the product from entering drains.[8]
- Containment and Cleaning: For minor spills, absorb with an inert material like sand, earth, or vermiculite.[3] Sweep or shovel the material into a suitable container for disposal.[1]

Disposal Considerations

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[1] Disposal must be in accordance with local, regional, and national hazardous waste regulations.[1][9] Do not re-use empty containers.[1] Contaminated packaging should be disposed of in the same manner as the product itself.[1]

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